

Carvacryl Methyl Ether: Application Notes and Protocols for Fragrance Formulations

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Compound of Interest

Compound Name: Carvacryl methyl ether

Cat. No.: B1346814

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Carvacryl Methyl Ether (CME), a derivative of carvacrol, is a synthetic aroma chemical valued in the fragrance industry for its characteristic spicy, herbal, and slightly medicinal scent profile. [1][2] Its unique olfactory properties make it a versatile ingredient in a variety of fragrance applications, from fine perfumery to personal care products. This document provides detailed application notes and experimental protocols for the use of **Carvacryl Methyl Ether** in fragrance formulations, intended for researchers, scientists, and professionals in the field of fragrance and drug development.

Chemical and Physical Properties

Carvacryl Methyl Ether, also known as 2-Methoxy-1-methyl-4-(1-methylethyl)benzene, is a colorless to pale yellow liquid.[1] A comprehensive summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference
CAS Number	6379-73-3	[1][3]
Molecular Formula	C11H16O	[3]
Molecular Weight	164.24 g/mol	[3]
Appearance	Colorless to light yellow liquid	[1][3]
Odor Profile	Herbal, spicy, leafy, citrus	[4][5]
Boiling Point	217 °C	[3]
Density	0.936 g/mL at 20 °C	[3]
Flash Point	75 °C	[3]
Solubility	Soluble in alcohol; Insoluble in water	[4]
Refractive Index	n ₂₀ /D 1.505	[3]

Applications in Fragrance Formulations

Carvacryl Methyl Ether is utilized for its ability to impart a warm, spicy, and herbal character to fragrance compositions. Its odor profile is often described as being reminiscent of oregano and thyme, but with a cleaner, less phenolic quality than its parent compound, carvacrol.

Recommended Usage Levels:

Application	Recommended Concentration (% in fragrance concentrate)
General Fragrance Formulations	Up to 3.0%

Olfactory Contributions:

- Top Notes: Provides an initial fresh, herbal, and slightly citrus lift.
- Heart Notes: Contributes a spicy and warm herbal body to the fragrance.

- Base Notes: Can be used to add complexity and a lingering spiciness.

Compatibility:

Carvacryl Methyl Ether blends well with a variety of other fragrance materials, including:

- Woody Notes: Cedarwood, Sandalwood, Vetiver
- Spicy Notes: Clove, Cinnamon, Black Pepper
- Herbal Notes: Lavender, Rosemary, Basil
- Citrus Notes: Bergamot, Lemon, Orange

Experimental Protocols

Fragrance Stability Testing

Objective: To evaluate the stability of a fragrance formulation containing **Carvacryl Methyl Ether** under various environmental conditions.

Materials:

- Fragrance formulation containing a known concentration of **Carvacryl Methyl Ether**.
- Control formulation (without **Carvacryl Methyl Ether**).
- Glass vials with airtight seals.
- Oven capable of maintaining a constant temperature of $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
- Refrigerator capable of maintaining a constant temperature of $4^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
- Freezer capable of maintaining a constant temperature of $-10^{\circ}\text{C} \pm 2^{\circ}\text{C}$.
- UV light chamber.
- Gas Chromatography-Mass Spectrometry (GC-MS) system.

Protocol:

- Sample Preparation: Prepare multiple aliquots of both the test and control fragrance formulations in glass vials.
- Storage Conditions:
 - Accelerated Stability (Heat): Place samples in an oven at 40°C.
 - Cold Stability: Place samples in a refrigerator at 4°C.
 - Freeze-Thaw Cycles: Subject samples to three cycles of 24 hours at -10°C followed by 24 hours at room temperature (25°C).[\[6\]](#)
 - Light Exposure: Place samples in a UV light chamber.
 - Real-Time Stability: Store samples at room temperature (25°C) in a dark place.
- Evaluation Intervals: Evaluate the samples at baseline (T=0) and at predetermined intervals (e.g., 1 week, 2 weeks, 1 month, 3 months).
- Analytical Evaluation (GC-MS):
 - At each interval, analyze the chemical profile of the samples using GC-MS.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)
 - Quantify the concentration of **Carvacryl Methyl Ether** and other key fragrance components.
 - Identify any degradation products.
- Sensory Evaluation:
 - At each interval, conduct a sensory evaluation of the samples with a trained panel.
 - Assess changes in odor profile, intensity, and any off-odors.
- Physical Evaluation:
 - Observe any changes in color, clarity, or phase separation.[\[6\]](#)

Data Presentation:

The quantitative data from the GC-MS analysis should be summarized in a table, showing the percentage degradation of **Carvacryl Methyl Ether** over time under each storage condition. Sensory evaluation results can be presented using a spider diagram or a descriptive table.

Sensory Analysis Protocol

Objective: To determine the odor profile and detection threshold of **Carvacryl Methyl Ether**.

Materials:

- **Carvacryl Methyl Ether**.
- Odorless solvent (e.g., diethyl phthalate or ethanol).
- Glass beakers and stirring rods.
- Olfactory smelling strips.
- A panel of trained sensory assessors.

Protocol:

- Sample Preparation: Prepare a series of dilutions of **Carvacryl Methyl Ether** in the chosen solvent (e.g., 10%, 1%, 0.1%, 0.01%, etc.).
- Odor Profile Evaluation:
 - Dip smelling strips into each dilution.
 - Present the strips to the sensory panel in a randomized order.
 - Ask the panelists to describe the odor characteristics at each concentration.
- Odor Threshold Determination:
 - Use a forced-choice method (e.g., triangular test) to determine the lowest concentration at which the panel can reliably detect a difference between the sample and a blank solvent.

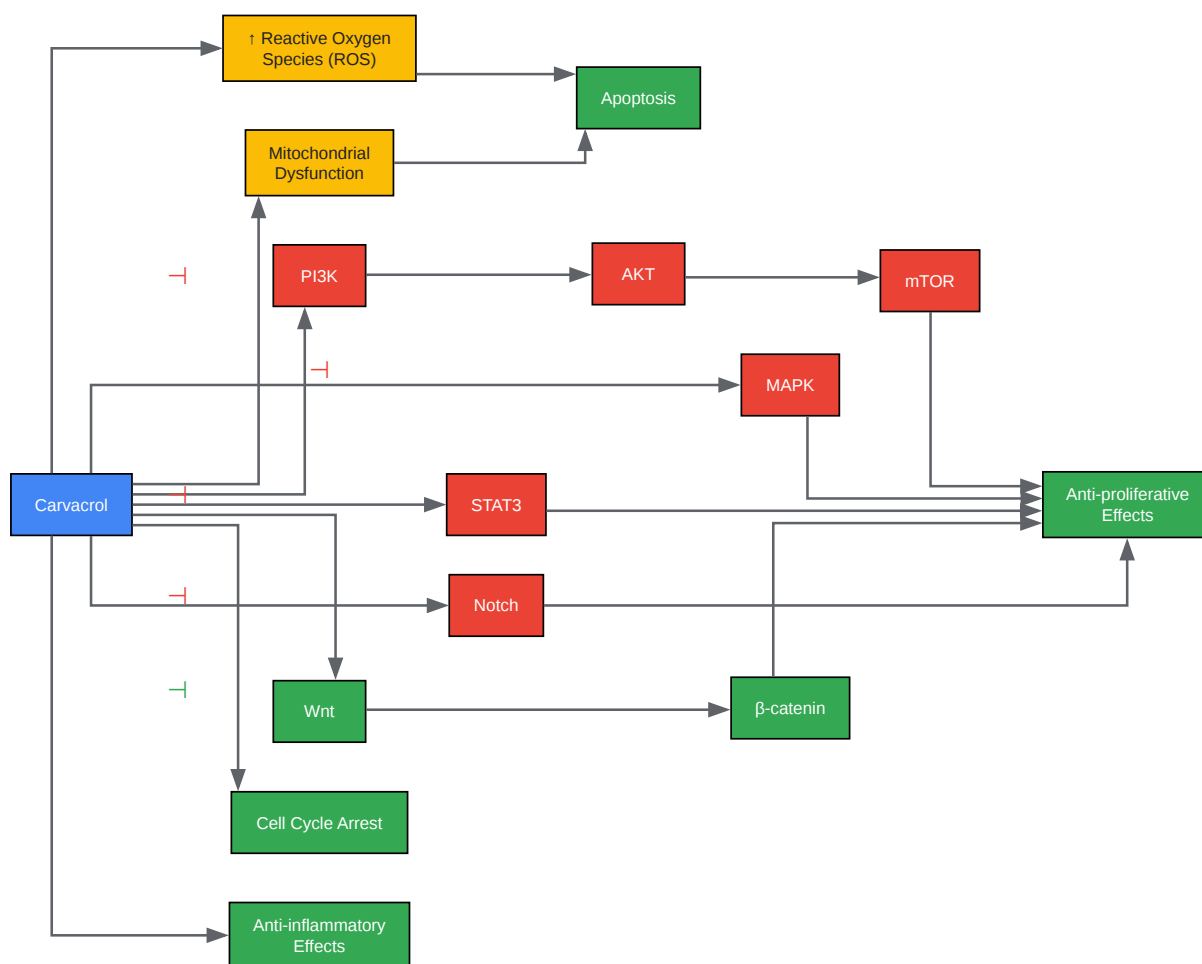
Data Presentation:

The odor profile can be described using a vocabulary of standard fragrance descriptors. The odor detection threshold should be reported as a concentration in parts per million (ppm) or parts per billion (ppb).

Potential Signaling Pathways (Inferred from Carvacrol)

While specific research on the signaling pathways of **Carvacryl Methyl Ether** is limited, the biological activities of its parent compound, carvacrol, have been studied more extensively. It is plausible that **Carvacryl Methyl Ether** may interact with similar cellular pathways. The following diagrams illustrate signaling pathways known to be modulated by carvacrol, which can serve as a starting point for investigating the biological effects of its methyl ether derivative.

[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)



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Potential Signaling Pathways Modulated by Carvacrol.

Antimicrobial Mechanism of Action (Inferred from Carvacrol)

Carvacrol is known for its antimicrobial properties, and it is hypothesized that **Carvacryl Methyl Ether** may exhibit similar, though potentially modified, activity.^{[15][16][17][18]} The primary mechanism of action for carvacrol involves the disruption of the bacterial cell membrane.

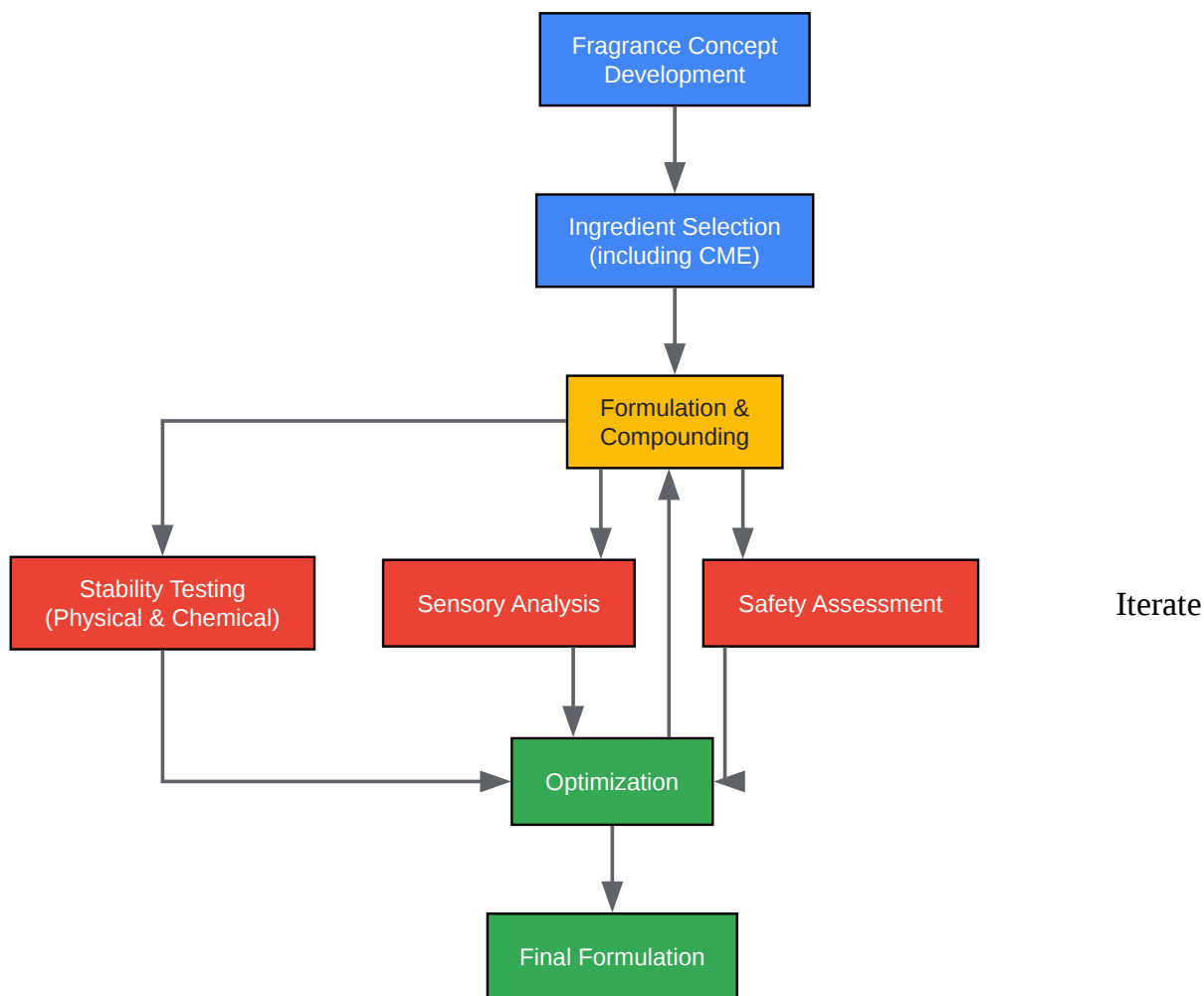


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Inferred Antimicrobial Mechanism of Action.

Experimental Workflow for Formulation Development

The following diagram outlines a typical workflow for the development and evaluation of a fragrance formulation containing **Carvacryl Methyl Ether**.



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Fragrance Formulation Development Workflow.

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